

7-O-Acetylneocaesalpin N solubility in DMSO and other organic solvents

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Compound of Interest

Compound Name: 7-O-Acetylneocaesalpin N

Cat. No.: B8261301

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Application Notes and Protocols for 7-O-Acetylneocaesalpin N

For Researchers, Scientists, and Drug Development Professionals

These application notes provide a summary of the known information regarding **7-O-Acetylneocaesalpin N** and detailed protocols for determining its solubility in DMSO and other organic solvents. Due to the limited publicly available data on this specific compound, generalized experimental procedures are provided as a guide for researchers to generate their own data.

Introduction

7-O-Acetylneocaesalpin N is a cassane-type diterpenoid that can be isolated from the seeds of *Caesalpinia minax*.^[1] As a member of the diterpenoid class of natural products, it holds potential for biological activity and is of interest to researchers in pharmacognosy, natural product chemistry, and drug discovery.^{[2][3]} The structural complexity and natural origin of **7-O-Acetylneocaesalpin N** make it a candidate for investigation into various therapeutic areas, including anti-inflammatory, antimicrobial, and cytotoxic activities, which are common for this class of compounds.^{[2][4]}

Physicochemical Properties

A summary of the basic physicochemical properties of **7-O-Acetylnecaesalpin N** is provided in the table below.

Property	Value	Reference
Chemical Formula	C ₂₅ H ₃₄ O ₁₀	[3][5]
Molecular Weight	494.53 g/mol	[3][5]
Appearance	Solid	
CAS Number	1309079-08-0	[3][5]
Class	Diterpenoid	[1]

Solubility Data

Specific quantitative solubility data for **7-O-Acetylnecaesalpin N** in dimethyl sulfoxide (DMSO) and other organic solvents is not readily available in the public domain. Researchers will need to determine the solubility experimentally. The following table is provided as a template to record empirical solubility data. It is anticipated that as a moderately polar organic molecule, **7-O-Acetylnecaesalpin N** will exhibit solubility in polar aprotic solvents like DMSO and may have varying degrees of solubility in other organic solvents such as alcohols, and chlorinated solvents.

Table for Recording Experimentally Determined Solubility of **7-O-Acetylnecaesalpin N**

Solvent	Temperature (°C)	Solubility (mg/mL)	Solubility (mM)	Observations
Dimethyl Sulfoxide (DMSO)	25			
Ethanol	25			
Methanol	25			
Dichloromethane (DCM)	25			
Chloroform	25			
Acetone	25			
Acetonitrile	25			
Water	25			

Experimental Protocol: Determination of Solubility using the Shake-Flask Method

The following protocol describes the widely accepted shake-flask method for determining the equilibrium solubility of a compound.[\[6\]](#)[\[7\]](#)

4.1. Materials

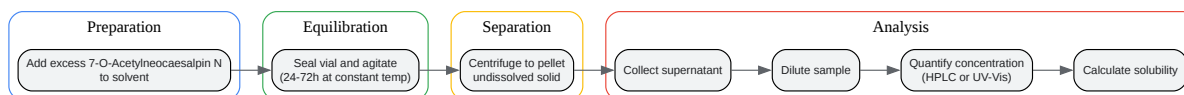
- **7-O-Acetylneocaesalpin N**
- Selected solvents (e.g., DMSO, Ethanol, Methanol)
- Glass vials with screw caps
- Orbital shaker or rotator
- Centrifuge

- Analytical balance
- Micropipettes
- High-Performance Liquid Chromatography (HPLC) system or a UV-Vis Spectrophotometer

4.2. Procedure

- Preparation of Supersaturated Solutions:
 - Add an excess amount of **7-O-Acetylneocaesalpin N** to a known volume (e.g., 1 mL) of the selected solvent in a glass vial. The excess solid should be clearly visible.
- Equilibration:
 - Seal the vials tightly to prevent solvent evaporation.
 - Place the vials on an orbital shaker or rotator and agitate at a constant temperature (e.g., 25 °C) for 24 to 72 hours to ensure equilibrium is reached.^[6]
- Phase Separation:
 - After the equilibration period, allow the vials to stand undisturbed for a short period to allow the excess solid to settle.
 - Centrifuge the vials at a high speed (e.g., 10,000 rpm) for 15-20 minutes to pellet the undissolved solid.^[6]
- Sample Collection and Dilution:
 - Carefully withdraw a known volume of the clear supernatant without disturbing the solid pellet.
 - Dilute the supernatant with a suitable solvent to a concentration within the linear range of the analytical method (HPLC or UV-Vis).
- Quantification:

- Using HPLC:
 - Develop an HPLC method with a suitable column and mobile phase to achieve good peak separation for **7-O-Acetylneocaesalpin N**.
 - Prepare a calibration curve using standard solutions of **7-O-Acetylneocaesalpin N** of known concentrations.
 - Inject the diluted sample and determine the concentration from the calibration curve.[6]
- Using UV-Vis Spectrophotometry:
 - Determine the wavelength of maximum absorbance (λ_{max}) for **7-O-Acetylneocaesalpin N**.
 - Prepare a calibration curve by measuring the absorbance of standard solutions of known concentrations at the λ_{max} .
 - Measure the absorbance of the diluted sample and calculate the concentration using the calibration curve.[6]
- Calculation of Solubility:
 - Calculate the original concentration in the supernatant, accounting for the dilution factor. This value represents the solubility of **7-O-Acetylneocaesalpin N** in the tested solvent.



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Solubility Determination Workflow

Potential Signaling Pathways

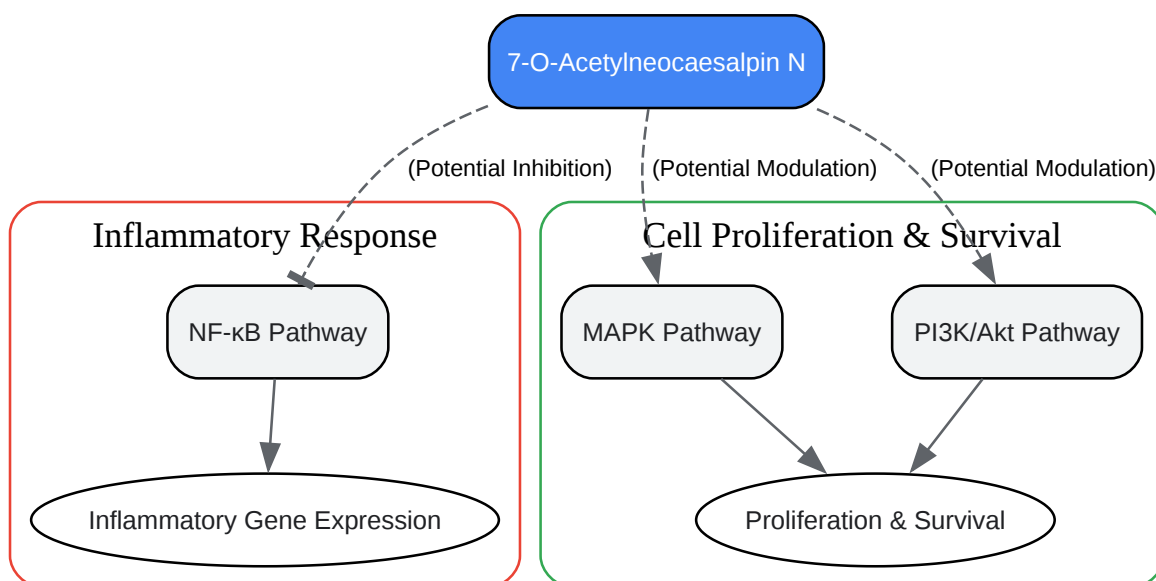
While the specific molecular targets and signaling pathways of **7-O-Acetylneocaesalpin N** have not been extensively studied, related cassane diterpenoids and other natural products with similar structural features are known to exhibit biological activities through various mechanisms.[2][3] These often include the modulation of pathways involved in inflammation, oxidative stress, and cell proliferation.

5.1. Hypothetical Signaling Pathways

Based on the activities of similar natural products, **7-O-Acetylneocaesalpin N** could potentially interact with the following signaling pathways:

- **NF-κB Signaling Pathway:** Many natural products with anti-inflammatory properties inhibit the activation of NF-κB, a key regulator of inflammatory gene expression.
- **MAPK Signaling Pathway:** The mitogen-activated protein kinase (MAPK) pathway is involved in cellular responses to a variety of stimuli and is a common target for anti-cancer and anti-inflammatory agents.
- **PI3K/Akt Signaling Pathway:** This pathway is crucial for cell survival, proliferation, and growth, and its dysregulation is often observed in cancer.[8]

Further research is required to elucidate the precise mechanisms of action of **7-O-Acetylneocaesalpin N**. The following diagram illustrates a generalized representation of how a bioactive compound might influence these key cellular signaling pathways.



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Potential Cellular Signaling Pathways

Applications in Research and Drug Development

Given its classification as a cassane diterpenoid, **7-O-Acetylneocaesalpin N** is a valuable compound for:

- **Screening for Biological Activity:** Initial in vitro screening assays to assess its cytotoxic, anti-inflammatory, antimicrobial, and antioxidant properties.
- **Lead Compound Development:** If significant biological activity is identified, its structure can serve as a scaffold for the synthesis of more potent and selective analogues.
- **Mechanism of Action Studies:** Investigating the specific molecular targets and signaling pathways affected by the compound to understand its biological effects.

Disclaimer: **7-O-Acetylneocaesalpin N** is intended for research purposes only and is not for human or veterinary use. All experiments should be conducted in a properly equipped laboratory and in accordance with all applicable safety regulations.

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